

Independent Verification of MI-1904's Antiviral Activity: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MI-1904
Cat. No.: B15565730

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the matriptase/TMPRSS2 inhibitor, **MI-1904**, with other relevant compounds. The data presented is based on available in vitro studies to facilitate an informed evaluation of its potential as an antiviral agent.

Introduction

MI-1904 is a small molecule inhibitor targeting host cell proteases, specifically matriptase and transmembrane protease, serine 2 (TMPRSS2). These proteases are crucial for the activation and entry of various respiratory viruses, including influenza A virus, into host cells. By inhibiting these host factors, **MI-1904** presents a potential broad-spectrum antiviral strategy that may be less susceptible to viral resistance compared to drugs targeting viral proteins. This guide summarizes the experimental data verifying the activity of **MI-1904** and compares it with other known TMPRSS2 inhibitors.

Data Presentation

Table 1: In Vitro Inhibitory Activity against TMPRSS2

Compound	Target(s)	IC50 (nM)	Assay Type	Reference
MI-1904	Matriptase/TMP RSS2	Not Reported	-	-
Camostat mesylate	TMPRSS2, Trypsin	4.2 - 6.2	Enzymatic	[1][2]
Nafamostat mesylate	TMPRSS2, Trypsin	0.27 - 2.2	Enzymatic	[3][4]
MI-463	Matriptase/TMP RSS2	Not Reported	-	-
MI-1900	Matriptase/TMP RSS2	Not Reported	-	-

Note: A direct IC50 value for **MI-1904** against purified TMPRSS2 enzyme has not been reported in the reviewed literature. Its activity is inferred from viral replication inhibition assays.

Table 2: Antiviral Activity against Influenza A Virus (H9N2) in MDCK-II cells

Compound	Concentration (μM)	Inhibition of Viral Replication	Reference
MI-1904	20	Strong Inhibition	[5]
50	Pronounced Reduction	[5]	
MI-485	20	Strong Inhibition	[5]
50	Pronounced Reduction	[5]	
MI-1900	20	Concentration- dependent effect	[5]
50	Concentration- dependent effect	[5]	

Experimental Protocols

Recombinant TMPRSS2 Biochemical Inhibition Assay

This assay directly measures the ability of a compound to inhibit the enzymatic activity of purified TMPRSS2.

Materials:

- Recombinant human TMPRSS2 enzyme
- Fluorogenic peptide substrate (e.g., Boc-Gln-Ala-Arg-AMC)
- Assay Buffer (e.g., 50 mM Tris pH 8.0, 150 mM NaCl, 0.01% Tween-20)
- Test compounds (e.g., **MI-1904**, Camostat) dissolved in DMSO
- 384-well black plates
- Fluorescence plate reader

Protocol:

- To the wells of a 384-well plate, add 62.5 nL of the test compound at various concentrations.
- Add 62.5 nL of the fluorogenic substrate to each well.
- Initiate the reaction by adding 750 nL of recombinant TMPRSS2 enzyme in assay buffer to each well, for a total reaction volume of 25 μ L.
- Incubate the plate at room temperature for 60 minutes.
- Measure the fluorescence intensity using a plate reader with an excitation wavelength of 340 nm and an emission wavelength of 440 nm.
- Calculate the percent inhibition relative to a DMSO vehicle control and determine the IC50 value by fitting the data to a dose-response curve.[6]

Cell-Based Viral Entry Inhibition Assay (Pseudovirus)

This assay assesses the ability of a compound to block virus entry into host cells that depend on TMPRSS2 for infection.

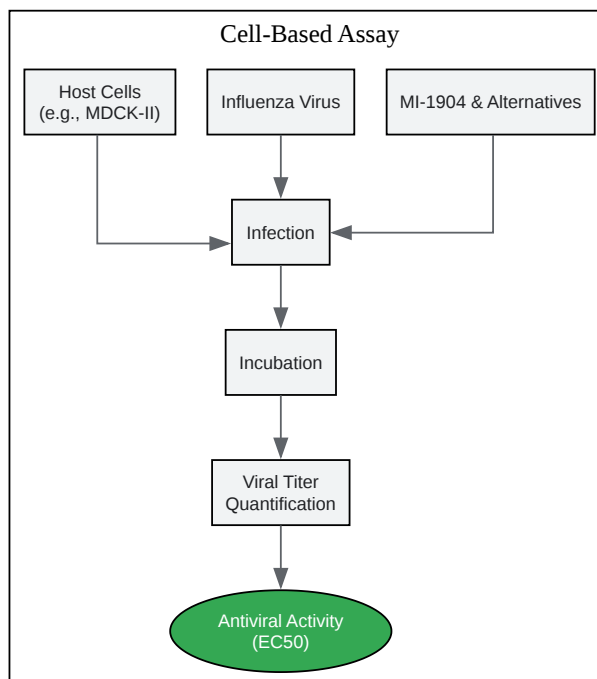
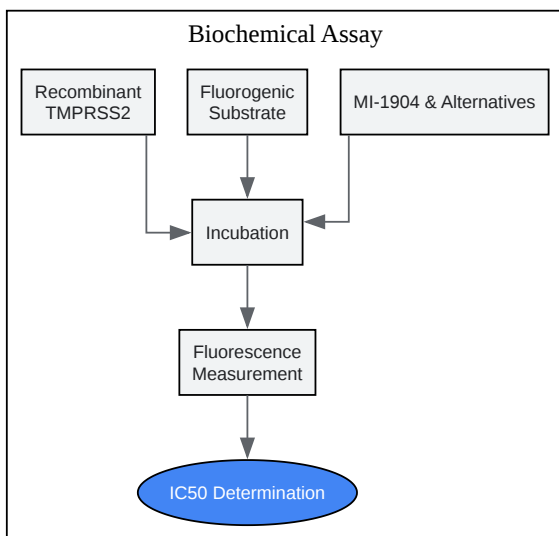
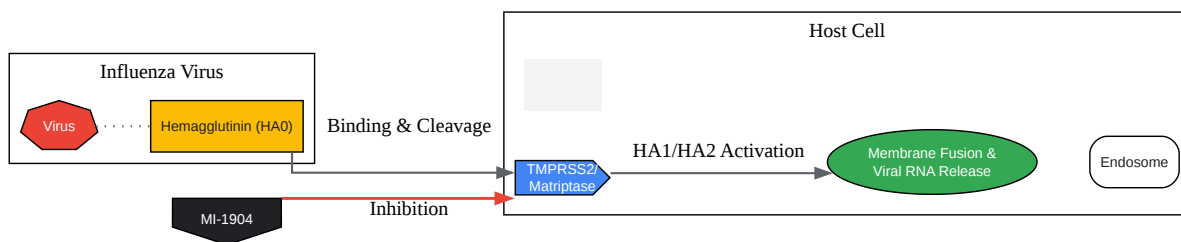
Materials:

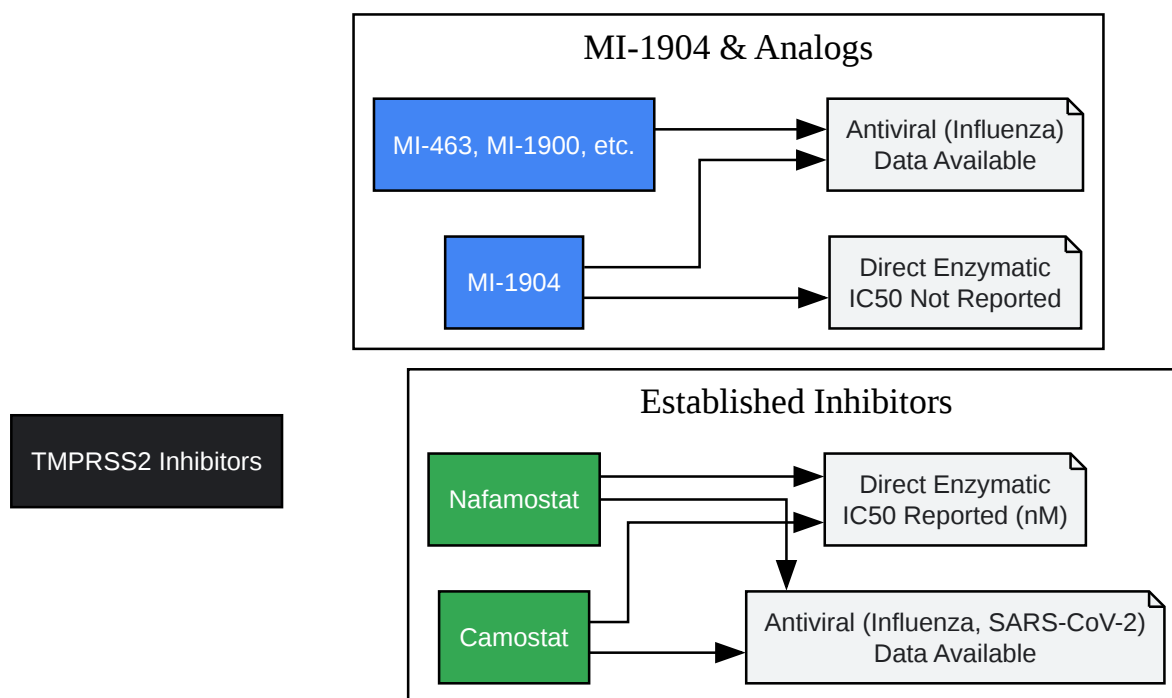
- VeroE6 cells (or other suitable host cells)
- VeroE6 cells engineered to overexpress TMPRSS2
- Viral pseudoparticles (Vpp) harboring the spike protein of the virus of interest (e.g., SARS-CoV-2) and a luciferase reporter gene.
- Cell culture medium (e.g., DMEM with 10% FBS)
- Test compounds
- 96-well plates
- Luciferase assay reagent

Protocol:

- Seed VeroE6 and VeroE6-TMPRSS2 cells in 96-well plates and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of the test compound or DMSO for 1 hour at 37°C.
- Infect the cells with the viral pseudoparticles.
- Incubate for 24-48 hours at 37°C.
- Measure the luciferase activity in the cell lysates according to the manufacturer's instructions.
- Normalize the luciferase signal to cell viability (e.g., using a CCK-8 assay) and calculate the percent inhibition of viral entry.^[7]

Mandatory Visualization





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In Vitro Pharmacokinetic Behavior of Antiviral 3-Amidinophenylalanine Derivatives in Rat, Dog and Monkey Hepatocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Antiviral Activity of Isoimperatorin Against Influenza A Virus in vitro and its Inhibition of Neuraminidase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. In Vitro Pharmacokinetic Behavior of Antiviral 3-Amidinophenylalanine Derivatives in Rat, Dog and Monkey Hepatocytes [huveta.hu]
- 4. In vitro interaction of potential antiviral TMPRSS2 inhibitors with human serum albumin and cytochrome P 450 isoenzymes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [5. PK/PD investigation of antiviral host matriptase/TMPRSS2 inhibitors in cell models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. A TMPRSS2 inhibitor acts as a pan-SARS-CoV-2 prophylactic and therapeutic - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. scienceopen.com \[scienceopen.com\]](#)
- To cite this document: BenchChem. [Independent Verification of MI-1904's Antiviral Activity: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15565730/docs#independent-verification-of-mi-1904-s-antiviral-activity-a-comparative-guide\]](https://www.benchchem.com/product/b15565730/docs#independent-verification-of-mi-1904-s-antiviral-activity-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check